A Researcher's Guide to Cross-Validating Calix[1]quinone Characterization

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Compound of Interest

Compound Name:	*Calix(4)quinone*
CAS No.:	*125583-07-5*
Cat. No.:	*B135694*

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Abstract

Calix[1]quinones, with their unique three-dimensional architecture and inherent redox activity, are pivotal molecules in supramolecular chemistry, finding applications in ion sensing, molecular recognition, and catalysis. The reliability of these applications hinges on the precise and comprehensive characterization of their molecular structure, conformation, and electrochemical properties. This guide provides an in-depth comparison of the essential analytical techniques employed for calix[1]quinone characterization. We delve into the causality behind experimental choices, present self-validating protocols, and offer comparative data to empower researchers in drug development and materials science to select and cross-validate the most appropriate techniques for their specific research objectives.

The Imperative of a Multi-Technique Approach

No single analytical technique can fully elucidate the complex nature of a calix[1]quinone. Each method provides a unique piece of the puzzle, and only by combining them can a complete and validated picture emerge. A typical characterization workflow involves a synergistic application of spectroscopic, spectrometric, and electrochemical methods, often culminating in the

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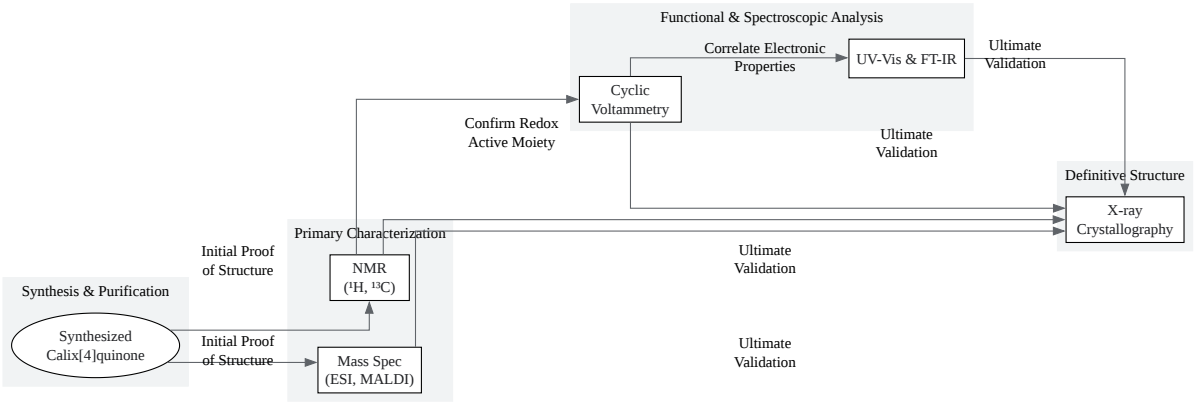
definitive structural elucidation by X-ray crystallography. This integrated approach ensures that data from one technique is corroborated by another, lending high confidence to the final structural and functional assignment.



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Caption: Integrated workflow for robust calix[1]quinone characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping Conformation in Solution

NMR spectroscopy is the cornerstone for determining the solution-state structure and conformational dynamics of calix[1]quinones. The inherent C4 symmetry of the calixarene backbone gives rise to characteristic patterns in both ^{1}H and ^{13}C NMR spectra, which are highly

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sensitive to the molecule's conformation (e.g., cone, partial cone, 1,2-alternate, or 1,3-alternate).

Expert Insight: The methylene bridge protons (Ar-CH_2-Ar) are particularly diagnostic. In the rigid 'cone' conformation, these protons are diastereotopic and appear as a pair of doublets (an AB quartet), a hallmark of this geometry.[2] The chemical shift difference between these protons provides insight into the "flattening" of the cone. Conversely, rapid conformational changes at higher temperatures can lead to the coalescence of these signals into a single sharp peak.[3]

Key NMR Observables for Calix[1]quinones:

- ^{1}H NMR: Reveals proton environments, aromatic substitution patterns, and the diagnostic AB quartet for the methylene bridges in cone conformers.[2][4]
- ^{13}C NMR: Provides a count of unique carbon atoms, which must match the proposed symmetry of the conformer. A specific chemical shift rule for the methylene bridge carbons can reliably determine the conformation.[5]
- 2D NMR (COSY, HSQC): Essential for unambiguously assigning complex proton and carbon signals, especially in asymmetrically substituted derivatives.
- Variable Temperature (VT) NMR: Used to study the dynamics of conformational inversion by observing the coalescence of signals as temperature increases.[3]

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Technique	Information Provided	Typical ^{1}H Chemical Shifts ($CDCl_3$)
^{1}H NMR	Solution conformation, symmetry, purity	Quinone Protons: 6.5-7.0 ppm
Aromatic Protons: 7.0-7.5 ppm		
Methylene Bridges (Ar-CH_2-Ar): ~3.5 & 4.5 ppm (pair of doublets)		
tert-Butyl Protons: ~1.0-1.3 ppm (singlet)		
^{13}C NMR	Number of unique carbons, conformational identity	Quinone C=O: >180 ppm
Aromatic Carbons: 120-150 ppm		
Methylene Bridges (Ar-CH_2-Ar): ~31-38 ppm		

Experimental Protocol: ^{1}H NMR Analysis

- Sample Preparation: Dissolve ~5 mg of the purified calix[1]quinone in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube. Ensure the sample is fully dissolved.
- Instrument Setup: Acquire the spectrum on a 400 MHz or higher spectrometer. Standard parameters include a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
- Data Acquisition: Record the ^{1}H spectrum, acquiring at least 16 scans for a good signal-to-noise ratio.
- Data Processing: Fourier transform the data, phase correct the spectrum, and calibrate the chemical shift scale to the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm).

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- Analysis: Integrate the peaks to determine proton ratios. Identify the key diagnostic signals, particularly the pair of doublets for the methylene bridges, to confirm the cone conformation. [4]

Mass Spectrometry (MS): Unambiguous Molecular Weight Confirmation

Mass spectrometry is a rapid and highly sensitive technique used to confirm the molecular weight of the synthesized calix[1]quinone, thereby validating its elemental composition.

Expert Insight: Electrospray Ionization (ESI) is the most common technique for calixarenes due to its soft ionization nature, which minimizes fragmentation and typically shows the molecular ion peak, often as an adduct with sodium ($[M+Na]^+$) or potassium ($[M+K]^+$).[6] This is a crucial cross-validation step to confirm the product from a synthetic reaction.

Technique	Information Provided	Common Adducts Observed	Validation Role
ESI-MS	Molecular Weight, Isotopic Pattern	$[M+H]^+$, $[M+Na]^+$, $[M+K]^+$	Confirms successful synthesis and molecular formula.
MALDI-TOF	Molecular Weight of less soluble compounds	$[M]^+$, $[M+H]^+$, $[M+Na]^+$	Alternative for compounds that ionize poorly by ESI.
HRMS	Exact Mass (to <5 ppm)	$[M+H]^+$, $[M+Na]^+$	Provides unequivocal elemental composition.

Experimental Protocol: ESI-MS Analysis

- Sample Preparation: Prepare a dilute solution of the calix[1]quinone (~0.1 mg/mL) in a suitable solvent such as methanol, acetonitrile, or a mixture with dichloromethane.

- Instrument Setup: Use an ESI-MS instrument in positive ion mode. Typical settings include a capillary voltage of 3-4 kV and a drying gas temperature of 200-300 °C.

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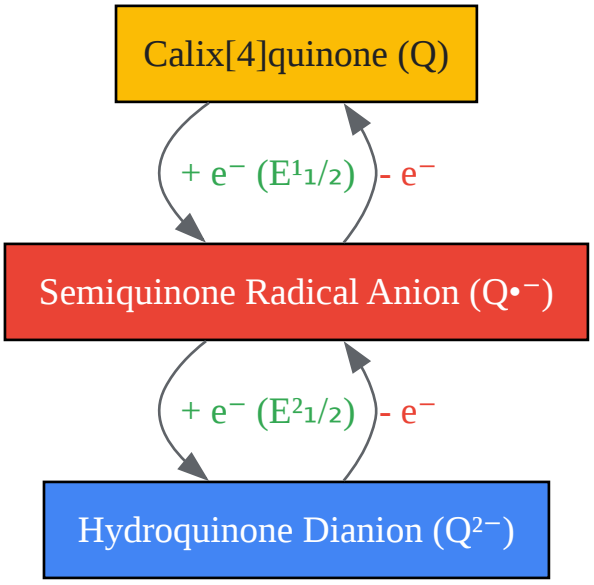
- Data Acquisition: Infuse the sample solution into the source at a flow rate of 5-10 µL/min. Acquire spectra over a mass range appropriate for the expected molecular weight (e.g., m/z 500-1500).

- Analysis: Identify the peak corresponding to the molecular ion and its common adducts. Compare the observed m/z value with the calculated theoretical mass. For high-resolution mass spectrometry (HRMS), the measured mass should be within 5 ppm of the calculated exact mass.

Electrochemistry: Probing Redox Functionality

The defining feature of a calix[1]quinone is the redox activity of its quinone units. Cyclic Voltammetry (CV) is the premier technique for investigating this behavior. It provides information on the reduction and oxidation potentials, the stability of the generated radical anions and dianions, and the electronic communication between the quinone moieties.

Expert Insight: The cyclic voltammogram of a calix[1]quinone in an aprotic solvent like N,N-dimethylformamide (DMF) typically displays multiple reduction waves.[7][8][9] The first waves often correspond to the sequential one-electron reduction of each quinone unit to a semiquinone radical anion.[9] The separation between these waves gives an indication of the electronic interaction between the redox centers. The presence of cations that can bind within the calixarene cavity can significantly shift these reduction potentials, a phenomenon crucial for ion sensing applications.[1][10]



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Caption: Stepwise two-electron reduction of a quinone moiety.

Parameter	Information Derived from Cyclic Voltammetry
Redox Potentials ($E_{1/2}$)	Thermodynamic information about the ease of electron transfer.
Peak Separation (ΔEp)	Indication of the reversibility of the redox process.
Peak Current (ip)	Related to the concentration and diffusion coefficient of the analyte.
Multiple Waves	Suggests sequential electron transfers and electronic communication between quinone units.[7][8][9]

Experimental Protocol: Cyclic Voltammetry

- Cell Assembly: Assemble a three-electrode cell consisting of a working electrode (e.g., glassy carbon), a reference electrode (e.g., Ag/AgCl), and a counter electrode (e.g., platinum wire).
- Solution Preparation: Prepare a ~1 mM solution of the calix[1]quinone in a dry, aprotic solvent (e.g., DMF or acetonitrile) containing 0.1 M of a supporting electrolyte (e.g., tetrabutylammonium hexafluorophosphate, $TBAPF_6$). Deoxygenate the solution by bubbling with argon or nitrogen for at least 15 minutes.
- Data Acquisition: Connect the electrodes to a potentiostat. Record the cyclic voltammogram by sweeping the potential from an initial value (e.g., 0 V) to a negative limit (e.g., -2.0 V) and back, at a scan rate of 100 mV/s.
- Analysis: Determine the half-wave potentials ($E_{1/2}$) for each redox couple. Measure the peak-to-peak separation (ΔEp) to assess reversibility (a reversible one-electron process has a theoretical ΔEp of ~59 mV at room temperature).

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X-ray Crystallography: The Gold Standard

Single-crystal X-ray diffraction provides the ultimate, unambiguous proof of a molecule's three-dimensional structure in the solid state. For calix[1]quinones, it definitively confirms the conformation, provides precise bond lengths and angles, and reveals intermolecular packing interactions.[10][11]

Expert Insight: While NMR provides the solution-state conformation, X-ray crystallography gives the solid-state structure. Comparing the two is vital. Often, the conformation observed in the solid state, typically the hydrogen-bond stabilized cone, is the most stable one and persists in solution.[10] Crystallography is the only technique that can directly visualize guest molecules bound within the calixarene cavity.

Parameter	Information from X-ray Crystallography
Unit Cell Dimensions	Defines the crystal lattice.
Space Group	Describes the symmetry of the crystal.
Atomic Coordinates	Defines the precise position of every atom.
Conformation	Unambiguously determines cone, partial cone, etc.[10]
Bond Lengths/Angles	Provides precise geometric data for validation.

Complementary Spectroscopic Methods: UV-Vis and FT-IR

While not primary structural elucidation tools for this class of molecules, UV-Vis and FT-IR spectroscopy provide valuable and rapid complementary data.

- FT-IR Spectroscopy: Confirms the presence of key functional groups. The most important vibration is the strong C=O stretch of the quinone moiety, typically appearing in the range of 1640-1680 cm^{-1}. The disappearance of the broad O-H stretch from the calixarene precursor is a key indicator of successful oxidation to the quinone.

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- UV-Vis Spectroscopy: Provides information about the electronic transitions within the molecule. Calix[1]quinones typically show strong absorptions in the UV region (250-350 nm) corresponding to π-π* transitions of the aromatic and quinone systems.[12][13] These spectra are sensitive to solvent and guest binding.[13]

Technique	Key Observable Feature	Typical Wavenumber/Wavelength
FT-IR	Quinone C=O Stretch	1640 - 1680 cm^{-1}
	Aromatic C=C Stretch	1580 - 1620 cm^{-1}
UV-Vis	π-π* Transitions	λ_max ~280-320 nm[12]

Summary and Recommendations

A robust and defensible characterization of a calix[1]quinone requires the cross-validation of data from multiple analytical techniques.

- Essential Tier:$^{1}H/^{13}C$ NMR and Mass Spectrometry are non-negotiable for initial confirmation of structure and purity.
- Functional Validation:Cyclic Voltammetry is critical for confirming the expected redox activity, a defining characteristic of the quinone functionality.
- Definitive Proof: When possible, X-ray Crystallography should be pursued for unambiguous structural determination.
- Complementary Data:FT-IR and UV-Vis offer rapid and straightforward confirmation of functional groups and electronic properties, respectively.

By judiciously applying and cross-referencing these techniques, researchers can build a comprehensive and validated understanding of their calix[1]quinone molecules, ensuring the integrity and reproducibility of their subsequent applications.

References

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- Suga, K., & Fujihira, M. (1991). Electrochemical study on calix[1]quinone and calix[1]hydroquinone in N,N-dimethylformamide. Journal of the Chemical Society, Faraday Transactions, 87(10), 1575-1578. [Link]
- Chung, T. D., & Kim, H. (1998). Electrochemistry of Calixarene and its Analytical Applications. Journal of the Korean Chemical Society, 42(5), 543-556. [Link]
- Beer, P. D., Drew, M. G. B., Hesek, D., Jagessar, R., & Shade, M. (1997). New Ionophoric Calix[1]diquinones: Coordination Chemistry, Electrochemistry, and X-ray Crystal Structures. Inorganic Chemistry, 36(24), 5572-5579. [Link]
- Gutsche, C. D., & Iqbal, M. (1989). Calixarenes. 19. Syntheses procedures for p-tert-butylcalix[1]arene. The Journal of Organic Chemistry, 54(21), 5147-5153. [Link]
- Morita, Y., Agawa, T., Kai, Y., Kanehisa, N., Kasai, N., & Ōshiro, Y. (1989). Synthesis and properties of calix[1]quinone. Chemistry Letters, 18(8), 1349-1352. [Link]
- Madigan, R. P., et al. (2023). NMR Analyses of 1,3-Bridged Calix[1]arene Conformations. ChemRxiv. [Link]
- Jaime, C., De Mendoza, J., Prados, P., Nieto, P. M., & Sanchez, C. (1991). Carbon-13 NMR chemical shifts. A single rule to determine the conformation of calix[1]arenes. The Journal of Organic Chemistry, 56(10), 3372-3376. [Link]
- Gutsche, C. D., Dhawan, B., No, K. H., & Muthukrishnan, R. (1981). Calixarenes. 4. The synthesis, characterization, and properties of the calixarenes from p-tert-butylphenol. Journal of the American Chemical Society, 103(13), 3782-3792. [Link]
- Lee, J. Y., Kim, S. K., & Jung, J. H. (2004). Stability of porphyrin-calix[1]arene complexes analyzed by electrospray ionization mass spectrometry. Rapid Communications in Mass Spectrometry, 18(18), 2065-2068. [Link]
- Lhoták, P., et al. (2015). Newcomer to the Calixarene Family: Synthesis and Characterization of Selenacalix[1]arene. Organic Letters, 17(24), 6090-6093. [Link]
- Yilmaz, M., & Deligoz, H. (2013). Synthesis and Characterization of Mesoporous Silica Functionalized with Calix[1]arene Derivatives. Materials, 6(6), 2138-2149. [Link]

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- Atay, A., & Memon, S. (2018). Calix[1]arene Derivative for Iodine Capture and Effect on Leaching of Iodine through Packaging. Molecules, 23(2), 438. [Link]
- Yildirim, A., et al. (2012). Calculated UV-Vis spectra of calix[1]arene conformers. ResearchGate. [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. Synthesis and Characterization of Two New p-tert-Butylcalix[4]-arene Schiff Bases - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Newcomer to the Calixarene Family: Synthesis and Characterization of Selenacalix[4]arene - PMC [pmc.ncbi.nlm.nih.gov]
- 4. The Formation of Inherently Chiral Calix[4]quinolines by Doebner–Miller Reaction of Aldehydes and Aminocalixarenes - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Stability of porphyrin-calix[4]arene complexes analyzed by electrospray ionization mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Electrochemical study on calix [4]quinone and calix[4]hydroquinone in N,N-dimethylformamide | Semantic Scholar [semanticscholar.org]
- 8. Electrochemical study on calix [4]quinone and calix[4]hydroquinone in N,N-dimethylformamide - Journal of the Chemical Society, Faraday Transactions (RSC Publishing) [pubs.rsc.org]
- 9. Electrochemical study on calix [4]quinone and calix[4]hydroquinone in N,N-dimethylformamide - Journal of the Chemical Society, Faraday Transactions (RSC Publishing) [pubs.rsc.org]
- 10. New Ionophoric Calix[4]diquinones: Coordination Chemistry, Electrochemistry, and X-ray Crystal Structures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]

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- 12. researchgate.net [researchgate.net]
- 13. Calix[4]arene Derivative for Iodine Capture and Effect on Leaching of Iodine through Packaging - PMC [pmc.ncbi.nlm.nih.gov]
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